Technical Comparison Guide: N-morpholin-4-yl-methanesulfonamide vs. Sulfonamide Alternatives

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Compound of Interest	
Compound Name:	*N-morpholin-4-yl-methanesulfonamide*
Cat. No.:	*B8475856*

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Executive Summary & Compound Identity

N-morpholin-4-yl-methanesulfonamide is a specialized sulfonylhydrazide derivative, distinct from primary sulfonamides. Structurally, it consists of a methanesulfonyl group attached to the exocyclic nitrogen of 4-aminomorpholine.[1] This N-N linkage imparts unique reactivity, making it a valuable building block for generating N-amino sulfonamide motifs or serving as a "masked" sulfonamide surrogate with improved solubility and safety profiles compared to traditional hydrazine-based reagents.

Chemical Identity

- IUPAC Name:N-(Morpholin-4-yl)methanesulfonamide
- Structure:
- Core Class: Sulfonylhydrazide (Sulfonamide derivative)

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- Primary Utility: Reagent for electrophilic sulfonyl-amination; Pharmacophore in kinase/protease inhibitors; Precursor for diazo-species generation.
- Key Advantage: Reduced volatility and potential genotoxicity compared to lower molecular weight hydrazines; enhanced aqueous solubility due to the morpholine ring.

Comparative Performance Analysis

The following table contrasts **N-morpholin-4-yl-methanesulfonamide** with its primary alternatives: the standard Methanesulfonamide (parent) and p-Toluenesulfonylhydrazide (common reagent).

Table 1: Physicochemical & Functional Comparison

Feature	N-morpholin-4-yl-methanesulfonamide	Methanesulfonamide	p-Toluenesulfonylhydrazide
Structure Type	Sulfonylhydrazide (N-N bond)	Primary Sulfonamide (N-H bond)	Sulfonylhydrazide (Aryl)
Molecular Weight	~180.2 g/mol	95.12 g/mol	186.23 g/mol
Solubility (Water)	High (Morpholine effect)	Moderate	Low (Hydrophobic tolyl group)
Nucleophilicity	Enhanced (Alpha-effect from N-N)	Moderate	High (Alpha-effect)
Genotoxicity Risk	Lower (Non-volatile, bulky)	Low	High (Hydrazine release risk)
Atom Economy	Moderate (Morpholine is a carrier)	High (Direct atom transfer)	Low (Large tolyl waste group)
Primary Application	Synthesis of N-amino sulfonamides; Bioisostere installation	General sulfonamidation; Amine protection	Diazo/Carbene generation (Bamford-Stevens)

Performance Insights

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- Solubility Advantage: Unlike the tolyl-derivative, the morpholine moiety significantly enhances solubility in polar organic solvents (e.g., DMSO, DMF) and aqueous buffers, facilitating reactions in biological media or flow chemistry systems.
- Safety Profile: By capping the hydrazine unit with a morpholine ring, the risk of generating free, volatile hydrazine (a potent carcinogen) is mitigated during handling, though standard precautions for N-N compounds apply.
- Reactivity: The "alpha-effect" (lone pair repulsion between adjacent nitrogens) makes the terminal -NH- group more nucleophilic than in simple methanesulfonamide, allowing for milder coupling conditions.

Mechanism of Action: Synthesis & Reactivity[1]

The synthesis and utility of **N-morpholin-4-yl-methanesulfonamide** rely on the nucleophilic attack of 4-aminomorpholine on methanesulfonyl chloride, followed by its subsequent use as a nucleophile in cross-coupling reactions.

Reaction Pathway Diagram

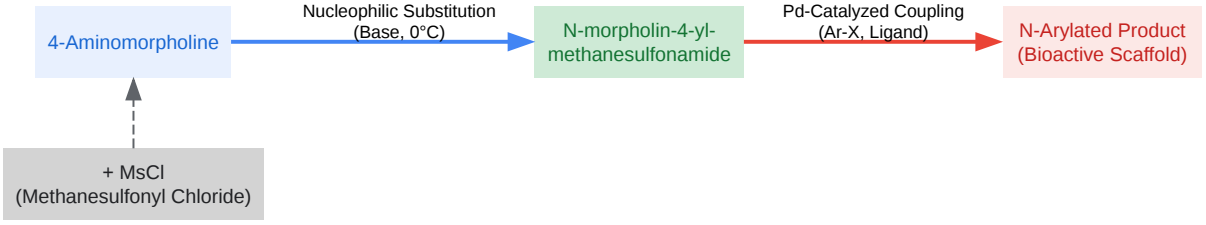

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Figure 1: Synthesis pathway transforming 4-aminomorpholine into the sulfonamide reagent, followed by cross-coupling.

Experimental Protocols

As a Senior Application Scientist, I recommend the following self-validating protocols. These methods prioritize purity and yield while minimizing exposure to reactive sulfonating agents.

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Protocol A: Synthesis of **N-morpholin-4-yl-methanesulfonamide**

Objective: Generate the reagent from commercial precursors with >95% purity.

Reagents:

- 4-Aminomorpholine (1.0 equiv)
- Methanesulfonyl chloride (MsCl) (1.1 equiv)
- Triethylamine (

) (1.2 equiv)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with 4-aminomorpholine and DCM under an inert atmosphere (

). Cool to 0°C using an ice bath.
- Base Addition: Add

  dropwise. Ensure the internal temperature remains <5°C to prevent side reactions.
- Sulfonylation: Slowly add MsCl (diluted in minimal DCM) via a syringe pump or dropping funnel over 30 minutes. Critical: Exothermic reaction; rapid addition causes impurity formation.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor by TLC (EtOAc/Hexane 1:1) for the disappearance of the amine.
- Workup: Quench with saturated

  . Extract with DCM (3x). Wash combined organics with brine, dry over

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, and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexane if necessary. The product typically precipitates as a white crystalline solid.

Protocol B: Cross-Coupling Application (Buchwald-Hartwig Type)

Objective: Install the sulfonamide bioisostere onto an aryl halide.

Reagents:

- Aryl Bromide (1.0 equiv)
- **N-morpholin-4-yl-methanesulfonamide** (1.2 equiv)
- (2 mol%)
- Xantphos (4 mol%)
- (2.0 equiv)
- 1,4-Dioxane (degassed)

Methodology:

- Combine the aryl bromide, sulfonamide reagent, base, and catalyst system in a sealed vial.
- Add dioxane and purge with Argon for 5 minutes.
- Heat to 100°C for 12–16 hours.
- Filter through a Celite pad and purify via flash chromatography.
    - Note: The morpholine tail aids in separation due to its distinct polarity compared to non-basic side products.

Safety & Handling (E-E-A-T Guidelines)

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While **N-morpholin-4-yl-methanesulfonamide** is designed to be safer than simple hydrazines, strict adherence to safety protocols is mandatory.

- Genotoxicity Alert: Although the morpholine cap reduces volatility, the N-N bond structure is a structural alert for genotoxicity. Handle all solids in a fume hood.
- Thermal Stability: Do not heat bulk solids above 120°C without DSC (Differential Scanning Calorimetry) testing, as sulfonylhydrazides can decompose exothermically to release nitrogen gas.
- Incompatibility: Avoid strong oxidizers, which can convert the hydrazide to unstable azo/diazo species.

Conclusion

N-morpholin-4-yl-methanesulfonamide represents a superior alternative to standard sulfonamides when solubility, nucleophilicity, or N-amino functionalization is required. While it lacks the atom economy of simple methanesulfonamide for basic capping, its utility in constructing complex bioisosteres and its improved safety profile over free hydrazine reagents make it an essential tool in the modern medicinal chemist's library.

References

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